

Preparing L-NIO Dihydrochloride Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: *L-Nio dihydrochloride*

Cat. No.: *B2934862*

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Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **L-NIO dihydrochloride** (L-N5-(1-Iminoethyl)ornithine dihydrochloride), a potent, non-selective inhibitor of nitric oxide synthase (NOS) isoforms. Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in research and drug development settings. This guide details the necessary materials, a step-by-step protocol for solubilization, and recommendations for storage and handling. Additionally, it summarizes the key properties of **L-NIO dihydrochloride** and illustrates its mechanism of action.

Introduction

L-NIO dihydrochloride is a widely used pharmacological tool for investigating the physiological and pathophysiological roles of nitric oxide (NO). It acts as a competitive inhibitor of all three major NOS isoforms: neuronal NOS (nNOS), endothelial NOS (eNOS), and inducible NOS (iNOS).[1] By blocking the synthesis of NO from L-arginine, L-NIO allows researchers to probe the downstream effects of NO signaling in various biological systems. Its applications range from studies in neuroscience and cardiovascular research to immunology and cancer biology.[2][3][4] Given its potent and broad-spectrum activity, the precise and accurate preparation of **L-NIO dihydrochloride** solutions is paramount for experimental success.

Properties of L-NIO Dihydrochloride

A summary of the key chemical and physical properties of **L-NIO dihydrochloride** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ N ₃ O ₂ ·2HCl	
Molecular Weight	246.13 g/mol	
CAS Number	159190-44-0	
Appearance	Crystalline solid / Powder	[2] [5]
Purity	≥95%	[5]
Storage (Solid)	-20°C, desiccate	[2]
Stability (Solid)	≥ 4 years at -20°C	[5]

Solubility

L-NIO dihydrochloride exhibits good solubility in aqueous solutions and some organic solvents. The choice of solvent will depend on the specific experimental requirements. It is crucial to use high-purity solvents to avoid introducing contaminants.

Solvent	Maximum Concentration	Reference
Water	100 mM (24.61 mg/mL)	
50 mg/mL (203.14 mM)	[2]	
100 mg/mL	[5]	
DMSO	20 mg/mL	[5]
33.33 mg/mL (135.42 mM)	[2]	
DMF	20 mg/mL	[5]
Ethanol	20 mg/mL	[5]
PBS (pH 7.2)	10 mg/mL	[5]

Note: For some solvents, gentle warming to 37°C or sonication may be required to achieve maximum solubility.[2]

Experimental Protocols

Materials

- **L-NIO dihydrochloride** powder
- Sterile, high-purity water (e.g., Milli-Q® or equivalent) or other desired solvent (e.g., DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Optional: Sonicator or water bath

Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **L-NIO dihydrochloride** stock solution in water. Adjustments can be made based on the desired concentration and volume.

- Calculate the required mass:
 - Molecular Weight (MW) = 246.13 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x V x MW = 0.010 mol/L x 0.001 L x 246.13 g/mol = 0.0024613 g = 2.46 mg
- Weigh the **L-NIO dihydrochloride**:
 - Using a calibrated analytical balance, carefully weigh out 2.46 mg of **L-NIO dihydrochloride** powder.
 - Transfer the powder to a sterile microcentrifuge tube.
- Solubilization:
 - Add 1 mL of sterile, high-purity water to the microcentrifuge tube containing the **L-NIO dihydrochloride** powder.
 - Vortex the solution thoroughly until the solid is completely dissolved.
 - If necessary, briefly sonicate the tube or warm it to 37°C to aid dissolution.
- Sterilization (Optional):
 - For cell culture applications, sterilize the stock solution by passing it through a 0.22 µm syringe filter into a new sterile tube.
- Storage:
 - It is highly recommended to prepare aqueous solutions fresh on the day of use.[6]

- If short-term storage is necessary, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C for up to one month or at -80°C for up to six months.^[7] Avoid storing aqueous solutions for more than one day.^[6]

Stock Solution Preparation Table

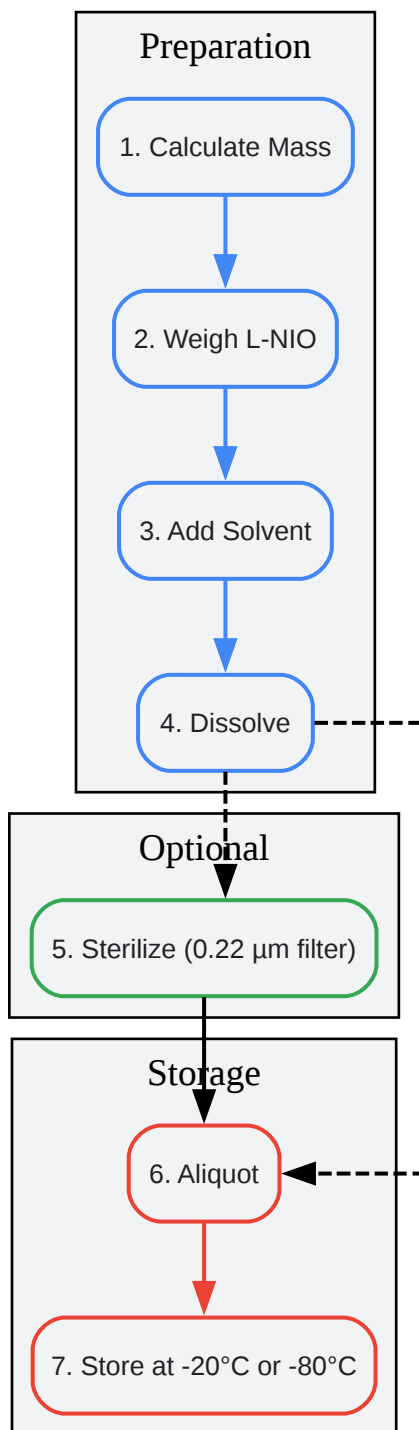
The following table provides the required mass of **L-NIO dihydrochloride** to prepare stock solutions of various concentrations and volumes.

Desired Concentration	Volume	Mass Required
1 mM	1 mL	0.246 mg
5 mL	1.23 mg	
10 mL	2.46 mg	
5 mM	1 mL	1.23 mg
5 mL	6.15 mg	
10 mL	12.31 mg	
10 mM	1 mL	2.46 mg
5 mL	12.31 mg	
10 mL	24.61 mg	
50 mM	1 mL	12.31 mg
5 mL	61.53 mg	
10 mL	123.07 mg	
100 mM	1 mL	24.61 mg
5 mL	123.07 mg	
10 mL	246.13 mg	

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for preparing an **L-NIO dihydrochloride** stock solution.

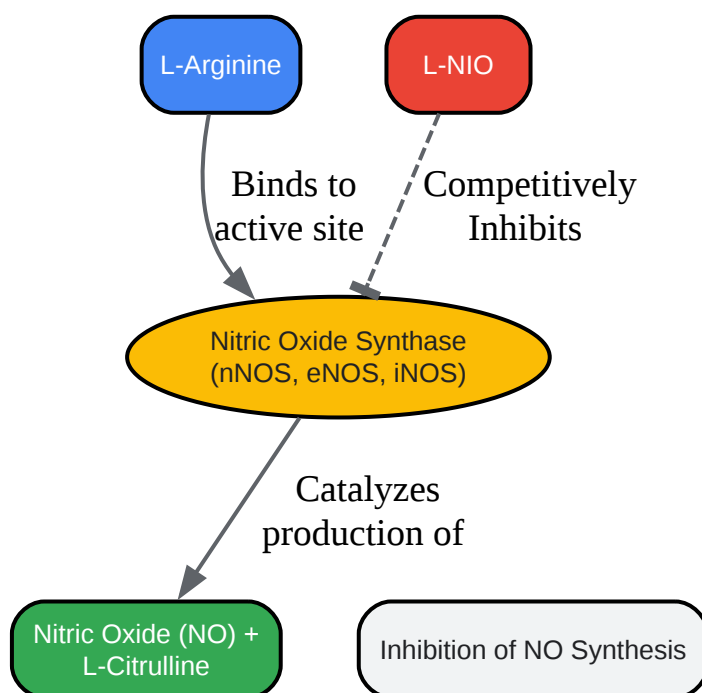


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Caption: Workflow for **L-NIO dihydrochloride** stock solution preparation.

Mechanism of Action: NOS Inhibition

L-NIO dihydrochloride functions as a competitive inhibitor of the enzyme Nitric Oxide Synthase (NOS). It competes with the natural substrate, L-arginine, for binding to the active site of the enzyme, thereby preventing the synthesis of nitric oxide (NO) and L-citrulline.



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Caption: Competitive inhibition of Nitric Oxide Synthase by L-NIO.

Safety and Handling

- **L-NIO dihydrochloride** should be handled in a laboratory setting by trained personnel.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Consult the Material Safety Data Sheet (MSDS) for complete safety information before use.

- Products are intended for laboratory research use only and are not for human or veterinary use.[5]

Conclusion

This application note provides a detailed protocol and essential information for the preparation of **L-NIO dihydrochloride** stock solutions. By following these guidelines, researchers can ensure the accuracy and consistency of their experimental results when using this potent NOS inhibitor. Adherence to proper weighing, solubilization, and storage techniques is critical for maintaining the integrity and activity of the compound.

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